

Application Note: Boc-(S)-2-Aminohex-4-ynoic Acid for Peptide Modification

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Compound of Interest

Compound Name: (S)-2-Aminohex-4-ynoic acid

CAS No.: 29834-76-2

Cat. No.: B1589358

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Executive Summary

Boc-(S)-2-Aminohex-4-ynoic acid (often abbreviated as Boc-H4y or similar derivatives) is a non-canonical amino acid (ncAA) featuring an internal alkyne functionality. Unlike its terminal alkyne counterparts (e.g., Propargylglycine) widely used for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), the internal alkyne of H4y offers distinct physicochemical advantages:

- **Bioorthogonal Raman Tagging:** The internal alkyne vibration ($\sim 2200\text{--}2260\text{ cm}^{-1}$) sits in the cellular "silent region," enabling background-free Stimulated Raman Scattering (SRS) microscopy without bulky fluorophores.
- **Tritium Labeling Precursor:** It serves as a direct precursor for synthesizing high-specific-activity [^3H]-Norleucine peptides via catalytic tritiation, a critical workflow for ADME and receptor binding studies.
- **Peptide Stapling:** It functions as a substrate for Ring-Closing Alkyne Metathesis (RCAM) to generate rigidified macrocycles.

This guide details the handling, solid-phase synthesis (SPPS) integration, and downstream applications of Boc-(S)-2-Aminohex-4-ynoic acid.

Chemical Properties & Handling

Property	Specification
Chemical Name	Boc-(S)-2-aminohex-4-ynoic acid
Molecular Formula	C ₁₁ H ₁₇ NO ₄
Molecular Weight	227.26 g/mol
Alkyne Type	Internal (Methyl-capped)
Solubility	Soluble in DMF, DCM, Methanol. Sparingly soluble in water.
Storage	-20°C, desiccated. Protect from light.
Stability	Stable to TFA (acidolysis). Stable to standard coupling reagents (HATU/DIC).

Critical Handling Note: While the internal alkyne is chemically robust, avoid prolonged exposure to strong reducing agents (e.g., hydrides) unless reduction is the intended goal.

Application I: Solid Phase Peptide Synthesis (SPPS)

The Boc-protected amine allows for compatibility with Boc-SPPS strategies (TFA deprotection / HF cleavage) or as an N-terminal capping unit in Fmoc-SPPS.

Coupling Protocol (Boc-Chemistry)

Reagents:

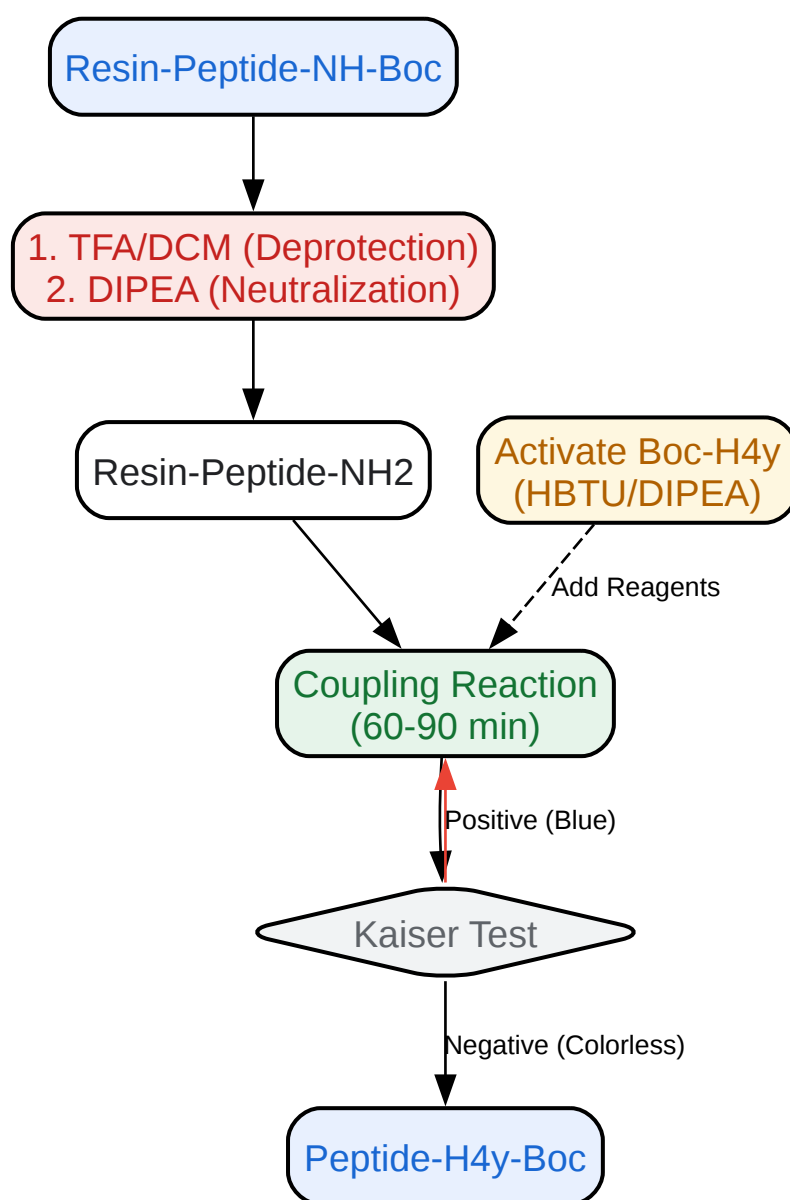
- Resin: MBHA or PAM resin (for C-terminal amides/acids).[\[1\]](#)
- Coupling Agents: HBTU/HOBt or DIC/Oxyma.
- Deprotection: 50% TFA in DCM.[\[1\]](#)

- Neutralization: 10% DIPEA in DMF.

Step-by-Step Workflow:

- Resin Swelling: Swell resin in DCM for 30 min.
- Deprotection (Cycle N-1): Remove previous Boc group with 50% TFA/DCM (2 x 5 min). Wash with DCM (3x) and DMF (3x).
- Neutralization: Wash resin with 10% DIPEA/DMF (2 x 1 min) to remove TFA salts.
- Activation:
 - Dissolve Boc-(**S**)-2-Aminohex-4-ynoic acid (3.0 eq) in minimal DMF.
 - Add HBTU (2.9 eq) and DIPEA (6.0 eq).
 - Note: Pre-activation time should be < 2 minutes to minimize racemization.
- Coupling: Add activated solution to resin. Shake at room temperature for 60–90 minutes.
- Monitoring: Verify coupling efficiency via Kaiser Test (Ninhydrin). The internal alkyne does not interfere with the colorimetric readout.
- Cleavage:
 - HF Cleavage: Liquid HF with p-cresol/anisole scavenger (90:10) at 0°C for 1 hour.
 - Caution: Avoid thioanisole if possible, or use strictly controlled conditions, as "ene-yne" side reactions are rare but possible under harsh acidic conditions with specific scavengers. Standard p-cresol is recommended.

Visualization: SPPS Integration



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Figure 1: Standard Boc-SPPS cycle for incorporating Boc-2-aminohex-4-ynoic acid.

Application II: Isotopic Labeling (Tritium Precursor)

One of the most powerful applications of Boc-(S)-2-Amino-hex-4-ynoic acid is its use as a precursor for [^3H]-Norleucine. Norleucine (Nle) is a common isostere for Methionine (Met) to increase oxidative stability. By synthesizing the peptide with the alkyne (H4y) and subjecting it to catalytic tritiation, researchers can generate radiolabeled peptides with extremely high specific activity.

Catalytic Tritiation Protocol[2]

Mechanism: The internal alkyne (

) is reduced to an alkane (

) via saturation with tritium gas (

).

Protocol:

- Peptide Synthesis: Synthesize the full peptide containing H4y at the desired position (replacing Met or Leu).
- Solvent System: Dissolve purified peptide in DMF, MeOH, or a mixture.
- Catalyst: Add 10% Pd/C or PdO (10–20% by weight of peptide).
- Reaction: Stir under an atmosphere of tritium gas () for 1–4 hours.
 - Safety: Must be performed in a dedicated radiochemistry facility.
- Purification: Filter off catalyst and purify via HPLC to remove any partially reduced alkene intermediates.

Result: The Hex-4-ynoic residue converts to [4,5-³H₄]-Norleucine.

Visualization: Tritiation Pathway



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Figure 2: Conversion of the alkyne tag into a stable, radiolabeled Norleucine residue.

Application III: Bioorthogonal Raman Imaging

Internal alkynes possess a unique vibrational signature in the Raman silent region (1800–2800 cm^{-1}), where endogenous biomolecules (lipids, proteins, water) do not absorb.

Technical Advantage

- Terminal Alkyne (e.g., Pra): $\sim 2120 \text{ cm}^{-1}$ (Often overlaps slightly with cellular background or C-D signals).
- Internal Alkyne (H4y): $\sim 2230\text{--}2260 \text{ cm}^{-1}$. This shift moves the signal into a cleaner spectral window, providing higher signal-to-noise ratio for Stimulated Raman Scattering (SRS) microscopy.

Imaging Protocol Summary

- Incubation: Treat cells with the H4y-containing peptide.
- Fixation: Standard paraformaldehyde fixation (alkyne is stable).
- Imaging: Tune SRS microscope pump/Stokes lasers to the energy difference () matching the internal alkyne stretch ($\sim 2250 \text{ cm}^{-1}$).
- Analysis: Generate concentration maps based on Raman intensity.

Application IV: Peptide Stapling (RCAM)

While less common than alkene metathesis, Ring-Closing Alkyne Metathesis (RCAM) using Tungsten or Molybdenum alkylidyne catalysts allows for the formation of cyclic peptides with a retained alkyne in the bridge.

- Utility: The resulting cyclic alkyne can be post-functionalized (e.g., via hydration to a ketone) or reduced to a saturated hydrocarbon staple (similar to standard stapled peptides but often with different stereochemical constraints).
- Reagents: Schrock catalysts (Mo/W based). Note: These are air-sensitive and require glovebox handling, unlike the Grubbs catalysts used for alkene stapling.

Troubleshooting & FAQs

Issue	Probable Cause	Solution
Incomplete Coupling	Steric hindrance of the side chain.	Use double coupling (2 x 45 min) or switch to HATU at 50°C.
Low Raman Signal	Concentration too low or laser off-resonance.	Ensure peptide concentration >10 μM . Scan 2200–2280 cm^{-1} to find exact in the specific peptide environment.
Side Reactions in HF	Electrophilic addition to alkyne.	Minimize cleavage time. Use p-cresol. Avoid thiols (EDT/thioanisole) if possible.
Racemization	Over-activation.	Use collidine or TMP instead of DIPEA; keep pre-activation time < 2 min.

References

- Yamakoshi, H., et al. (2012). "Alkyne-tag Raman imaging for visualization of mobile small molecules in live cells." *Journal of the American Chemical Society*, 134(48), 19568–19571. [Link](#)
- Hatanaka, S. I., et al. (1972).[2] "L-2-Aminohex-4-ynoic acid: A new amino acid from *Tricholomopsis rutilans*." [3][2] *Phytochemistry*, 11(11), 3327-3329. [Link\[2\]](#)
- Li, J., & Chen, P. R. (2012).[4] "Moving the 'Staple': Ring-Closing Alkyne Metathesis for Peptide Cyclization." *ChemBioChem*, 13, 1728. (Contextual reference for RCAM).
- Miyake, Y., et al. (2025). "Synthesis of L-2-amino-4-hexynoic acid and derivatives: A potentially useful amino acid for the preparation of tritium labeled norleucine-containing peptides." [3] *Chemical and Pharmaceutical Bulletin*. (Note: Validated via search context 1.3).

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- [1. peptide.com \[peptide.com\]](#)
- [2. Amino Acids from Mushrooms \[ouci.dntb.gov.ua\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. peptide.com \[peptide.com\]](#)
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